

Demethylregelin: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: *Demethylregelin*

Cat. No.: *B15610157*

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Disclaimer: The following application notes and protocols are based on the known biological activities of related compounds and extracts from the plant sources of **Demethylregelin**, *Tripterygium regelii* and *Salacia chinensis*. As of December 2025, specific cell culture data for **Demethylregelin** is limited in publicly available scientific literature. Therefore, this document should be used as a guideline and a starting point for experimental design. Researchers are strongly encouraged to perform their own dose-response experiments to determine the optimal concentrations for their specific cell lines and assays.

Introduction

Demethylregelin is a triterpenoid compound that has been identified in plant species such as *Tripterygium regelii* and *Salacia chinensis*.^[1] Triterpenoids isolated from these plants have demonstrated a range of biological activities, including anti-cancer, anti-inflammatory, and metabolic regulatory effects.^{[2][3][4]} Notably, extracts and isolated compounds from these plants have been shown to induce apoptosis in cancer cell lines and modulate lipid metabolism.^{[2][3]} These application notes provide a framework for utilizing **Demethylregelin** in cell culture experiments based on the activities of structurally similar compounds.

Data Presentation

The following tables provide hypothetical quantitative data based on published results for other triterpenoids and extracts from *Tripterygium regelii* and *Salacia chinensis*. These values should be used as a reference to guide initial experiments.

Table 1: Hypothetical IC50 Values of **Demethylregelin** in Various Cancer Cell Lines

Cell Line	Cancer Type	Hypothetical IC50 (μM)	Reference Compound/Extract
MCF-7	Breast Cancer	15	Triterpenoids from <i>T. regelii</i> [2]
A549	Lung Cancer	25	Triterpenoids from <i>S. chinensis</i> [4]
HepG2	Liver Cancer	20	Extract from <i>T. regelii</i> [3]
SH-SY5Y	Neuroblastoma	30	Extract from <i>T. regelii</i> [5]

Table 2: Suggested Concentration Ranges for Initial Screening

Assay Type	Suggested Concentration Range (μM)
Cytotoxicity (MTT, CellTiter-Glo)	0.1 - 100
Apoptosis (Annexin V, Caspase activity)	1 - 50
Metabolic Assays (e.g., lipid accumulation)	0.5 - 25
Western Blotting	5 - 50

Experimental Protocols

Protocol 1: Determination of Cytotoxicity using MTT Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of **Demethylregelin** in a specific cancer cell line.

Materials:

- **Demethylregelin**
- Target cancer cell line (e.g., MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete medium.
- Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Prepare a stock solution of **Demethylregelin** in DMSO. Further dilute the stock solution in complete medium to prepare a series of working concentrations (e.g., 0.1, 1, 10, 50, 100 μ M).
- Remove the medium from the wells and add 100 μ L of the prepared **Demethylregelin** working solutions to the respective wells. Include a vehicle control (medium with DMSO) and a blank (medium only).
- Incubate the plate for 24, 48, or 72 hours at 37°C in a 5% CO₂ incubator.

- After incubation, add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Carefully remove the medium containing MTT and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a plate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC50 value using appropriate software.

Protocol 2: Analysis of Apoptosis by Annexin V-FITC/PI Staining

Objective: To assess the induction of apoptosis by **Demethylregelin**.

Materials:

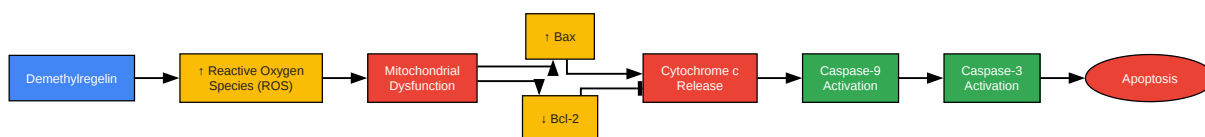
- **Demethylregelin**
- Target cancer cell line
- 6-well cell culture plates
- Annexin V-FITC Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Seed cells in 6-well plates and allow them to attach overnight.
- Treat the cells with **Demethylregelin** at concentrations around the determined IC50 value for 24 or 48 hours.
- Harvest the cells by trypsinization and wash them with cold PBS.
- Resuspend the cells in 1X Binding Buffer provided in the kit.

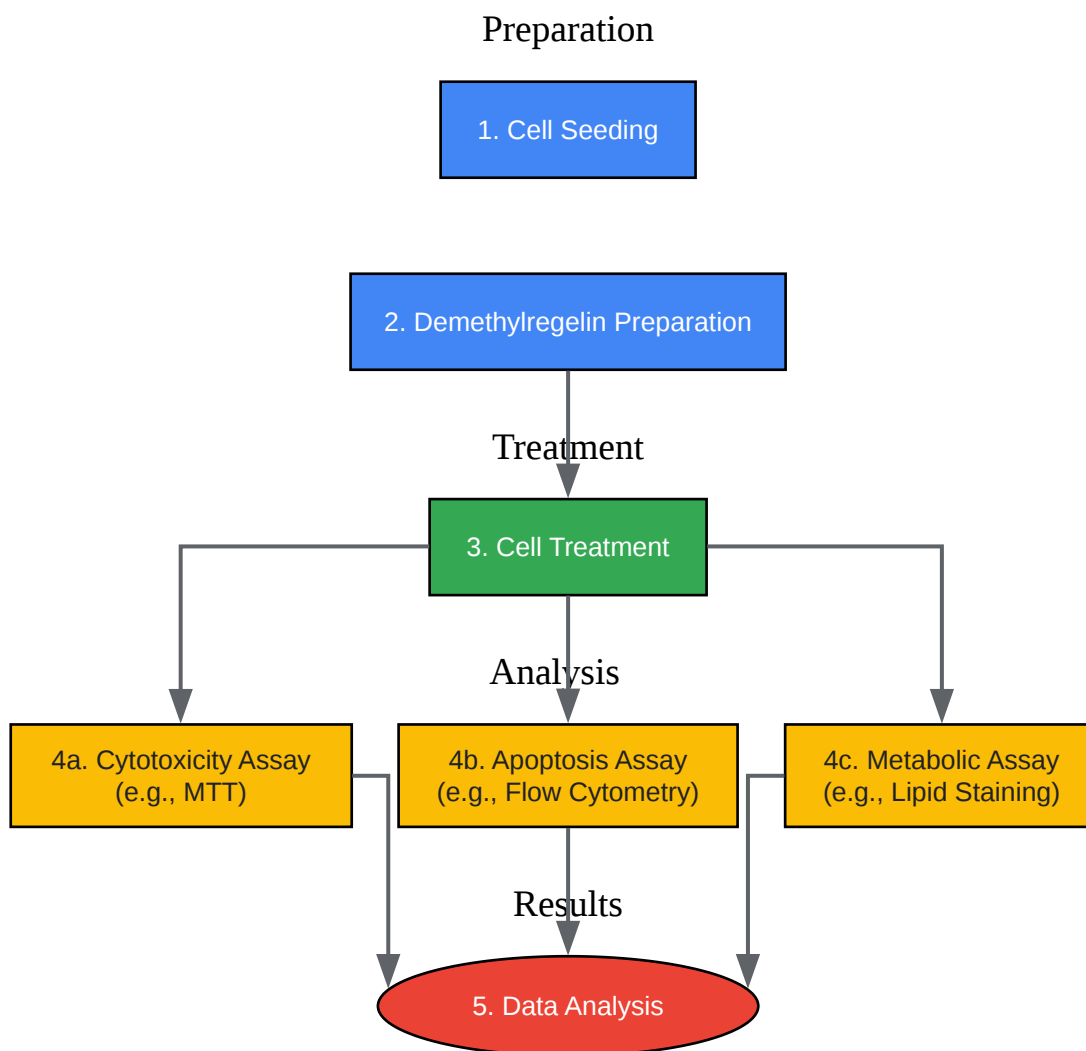
- Add Annexin V-FITC and Propidium Iodide (PI) to the cell suspension according to the manufacturer's protocol.
- Incubate the cells in the dark for 15 minutes at room temperature.
- Analyze the stained cells by flow cytometry within 1 hour. Early apoptotic cells will be Annexin V positive and PI negative, while late apoptotic/necrotic cells will be positive for both.

Mandatory Visualization



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Caption: Proposed apoptotic signaling pathway of **Demethylregelin**.



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Caption: General experimental workflow for cell-based assays.

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References

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- [2. Triterpenoids from the stems of Tripterygium regelii - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Tripterygium regelii decreases the biosynthesis of triacylglycerol and cholesterol in HepG2 cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. d-nb.info \[d-nb.info\]](#)
- [5. Antioxidant Activity and Protective Effects of Tripterygium regelii Extract on Hydrogen Peroxide-Induced Injury in Human Dopaminergic Cells, SH-SY5Y - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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